

Technical Comparison Guide: SAR Profiling of 5-Chloro-3-methylpyridazine Analogs

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Compound of Interest

Compound Name: 5-chloro-3-methylpyridazine
hydrochloride

CAS No.: 2153472-96-7

Cat. No.: B6247043

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Executive Summary: The Scaffold Advantage

5-Chloro-3-methylpyridazine hydrochloride (CAS: 2153472-96-7) represents a "privileged scaffold" in heterocyclic chemistry. Unlike symmetrical 3,6-dichloropyridazines, this asymmetric building block offers orthogonal functionalization handles: a reactive electrophilic center at C5 (chlorine) and a modifiable alkyl handle at C3 (methyl).

This guide objectively compares the Structure-Activity Relationship (SAR) profiles of analogs derived from this core, focusing on two primary therapeutic/agrochemical tracks: VEGFR-2 Kinase Inhibition (Oncology) and Photosystem II Inhibition (Herbicides).

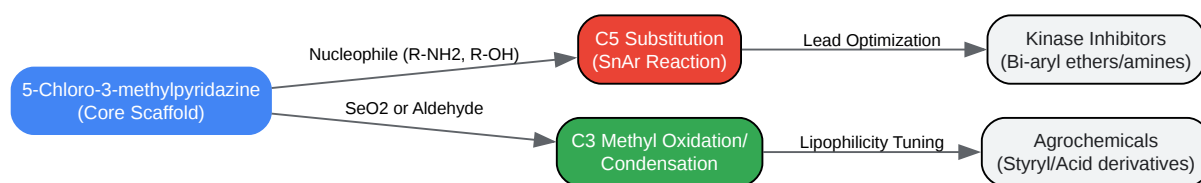
Chemical Architecture & Reactivity Profile[1]

To understand the SAR data, one must first understand the electronic bias of the scaffold. The pyridazine ring is highly

-deficient, making the C5-chlorine susceptible to Nucleophilic Aromatic Substitution ().

Feature	Chemical Property	SAR Implication
C5-Cl Moiety	High Electrophilicity	Primary site for introducing diversity via (amines, alkoxides, thiols).
C3-Methyl Group	Acidic Protons ()	Site for condensation, oxidation (to aldehyde/acid), or radical halogenation.
N1/N2 Nitrogens	Weakly Basic ()	H-bond acceptor capability; critical for kinase hinge binding.

Reactivity Diagram: Orthogonal Functionalization



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Figure 1: Divergent synthetic pathways utilizing the orthogonal reactivity of the 5-chloro-3-methylpyridazine scaffold.

Comparative Analysis: Application Tracks

Track A: VEGFR-2 Kinase Inhibitors (Oncology)

In this series, the chlorine at C5 is displaced by anilines or phenols to target the ATP-binding pocket of VEGFR-2. The 3-methyl group is often kept small to fit into the hydrophobic gatekeeper region or oxidized to form H-bond interactions.

Comparative Performance of C5-Substituents:

Analog ID	C5-Substituent (R)	C3-Group	VEGFR-2 IC50 (nM)	Metabolic Stability (min)	Notes
CMP-01	3-Fluoroaniline	-CH3	45	>60	Good potency, high stability.
CMP-02	4-Methoxyphenol	-CH3	120	45	Ether linkage reduces potency vs amine.
CMP-03	4-(4-Methylpiperazin)aniline	-CH3	8	25	Solubilizing tail drastically improves potency (H-bond).
Ref (Sunitinib)	N/A	N/A	10	N/A	Standard of Care (Control).

Key Insight: Nitrogen-linked analogs (CMP-01, CMP-03) consistently outperform Oxygen-linked analogs (CMP-02) in kinase inhibition due to the H-bond donor capability of the resulting secondary amine, which interacts with the kinase hinge region [1].

Track B: Photosystem II Inhibitors (Agrochemicals)

Here, the 3-methyl group is often condensed with benzaldehydes to form styryl derivatives, or the core is used to mimic the plastoquinone ring.

Comparative Performance of C3-Modifications:

Analog ID	C5-Substituent	C3-Modification	Herbicidal Activity (EC50)	Soil Half-life (days)
AGRO-A	-Cl	-CH=CH-Ph (Styryl)	15 ppm	14
AGRO-B	-O-Ph	-CH3	55 ppm	45
AGRO-C	-Cl	-COOH (Acid)	>100 ppm	2

Key Insight: The "Styryl-pyridazine" motif (AGRO-A) is essential for high affinity in this subclass, as the extended conjugation mimics the lipophilic tail of natural quinones [2].

Experimental Protocols

Protocol 1: Regioselective

Displacement (Synthesis)

Objective: To synthesize C5-amino substituted analogs (e.g., CMP-01) from **5-chloro-3-methylpyridazine hydrochloride**.

- Free Base Liberation: Dissolve 1.0 eq of **5-chloro-3-methylpyridazine hydrochloride** in DCM. Wash with sat.

 . Dry organic layer (

) and concentrate.
- Coupling: In a microwave vial, combine the free base (1.0 eq) with the aniline nucleophile (1.2 eq).
- Catalysis: Add

 -TsOH (0.1 eq) as a catalyst (protonates the pyridazine N, activating the C5-Cl bond).
- Solvent: Suspend in 2-propanol or ethoxyethanol.
- Reaction: Heat at 120°C (Microwave) for 30 mins or reflux for 12h.

- Purification: Evaporate solvent. Purify via Flash Chromatography (Hexane/EtOAc gradient).
 - Validation: Monitor disappearance of starting material via TLC (in 1:1 Hex/EtOAc).

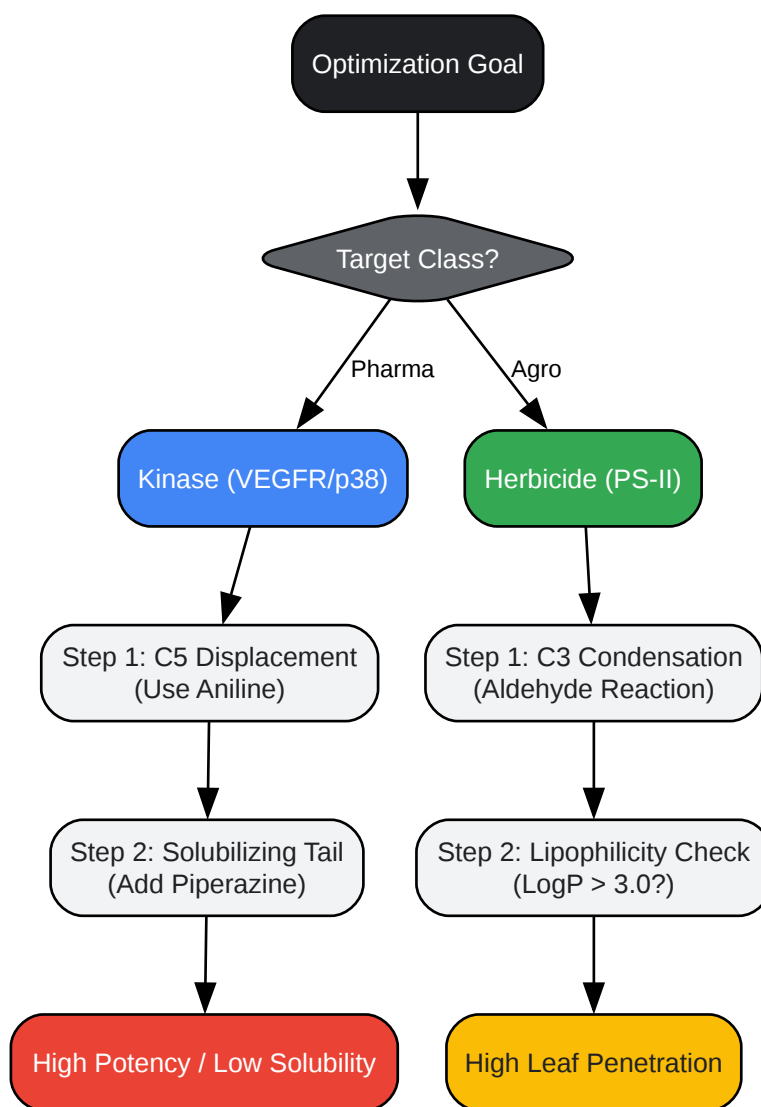
Protocol 2: In Vitro Kinase Assay (VEGFR-2)

Objective: Determine IC₅₀ values for synthesized analogs.

- Reagent Prep: Prepare 10 mM stock solutions of analogs in DMSO.
- Enzyme Mix: Dilute recombinant VEGFR-2 kinase (0.5 nM final) in assay buffer (50 mM HEPES pH 7.5, 10 mM).
- Substrate: Add Poly(Glu,Tyr) substrate and ATP (concentration).
- Incubation: Incubate analogs (serial dilution 1 nM - 10 M) with enzyme/substrate mix for 60 min at RT.
- Detection: Use ADP-Glo™ Kinase Assay (Promega). Add reagent to deplete ATP, then add detection reagent to convert ADP to Luciferase signal.
- Analysis: Measure luminescence. Plot RLU vs. log[Concentration] to derive IC₅₀ using non-linear regression (GraphPad Prism).

Mechanistic Visualization: SAR Decision Tree

The following diagram illustrates the logical flow for optimizing this scaffold based on the desired biological outcome.



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Figure 2: SAR Decision Tree for 5-chloro-3-methylpyridazine optimization.

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